

# Personal protective equipment for handling (S)-1-(tetrahydrofuran-2-yl)ethanone

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## Essential Safety and Handling Guide for (S)-1-(tetrahydrofuran-2-yl)ethanone

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(S)-1-(tetrahydrofuran-2-yl)ethanone** (CAS No. 131328-27-3). The following procedures are designed to ensure a safe laboratory environment and proper logistical management of this chemical.

## Hazard Identification and Personal Protective Equipment (PPE)

**(S)-1-(tetrahydrofuran-2-yl)ethanone** is classified with the following hazards:

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.[1][2]
- Flammable Liquid: It is also considered a flammable or combustible liquid.[2]



### Safety Operating Guide

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Given its chemical structure (a ketone and a cyclic ether), precautions for both functional groups are necessary. Tetrahydrofuran derivatives can form explosive peroxides upon exposure to air and light.[3][4][5]

A comprehensive personal protective equipment (PPE) plan is mandatory for handling this substance.

Table 1: Recommended Personal Protective Equipment (PPE)



Protection Type	Equipment Specification	Guidelines and Rationale
Eye and Face Protection	Safety goggles with side- shields meeting ANSI Z87.1 standard. A face shield is required when there is a splash hazard.[1][6][7]	Protects against chemical splashes and vapors that cause serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves. Butyl rubber or specialized ketone-resistant gloves are recommended for extended contact.[8][9] Nitrile gloves may be used for incidental contact but should be changed immediately upon contamination as ethers can permeate them.[3][7]	Provides protection against skin irritation.[1] The choice of glove material is critical due to the compound's ketone and ether functionalities.
Skin and Body Protection	A flame-resistant lab coat or impervious clothing.[1][3] Wear long pants and closed-toe, closed-heel shoes.[7]	Prevents skin contact and protects from potential splashes. Cotton-based clothing is recommended under the lab coat.[3][7]
Respiratory Protection	A suitable respirator is required if working outside of a fume hood or if vapors/aerosols are generated.[1][7][10]	Protects against respiratory tract irritation from inhalation of vapors.[1] Use must comply with institutional and OSHA guidelines, which may require fit testing and training.[7][11]

### **Operational and Handling Plan**

Safe handling is paramount to minimize exposure and prevent accidents. All handling should be performed in a designated area.

Protocol for Safe Handling:

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- Preparation: Before handling, ensure a safety shower and eyewash station are accessible.[1]
   Confirm that all necessary PPE is available and in good condition.
- Ventilation: Conduct all work in a properly functioning chemical fume hood to minimize inhalation of vapors.[1][3]
- Preventing Ignition: This compound is flammable. Keep it away from heat, sparks, open flames, and other ignition sources.[10][12][13] Use spark-proof tools and explosion-proof equipment. Ground and bond containers during transfer to prevent static discharge.[10][13]
- Chemical Transfer: When transferring the liquid, avoid splashing. Use appropriate equipment such as a pipette or a funnel.
- Avoid Contamination: Do not eat, drink, or smoke in the handling area.[10][13] Wash hands thoroughly after handling the product.[12][13]
- Spill Management:
  - Minor Spill (inside fume hood): Absorb the spill with an inert, non-combustible material (e.g., diatomite, universal binders).[1] Decontaminate the surface with alcohol.[1] Collect the contaminated material in a sealed container for proper disposal.
  - Major Spill: Evacuate the area immediately. Avoid breathing vapors.[14] Alert your
    institution's environmental health and safety (EHS) department. Do not attempt to clean up
    large spills unless you are trained to do so.

### Storage and Stability Plan

Proper storage is critical to maintain chemical integrity and prevent the formation of hazardous byproducts like peroxides.

Protocol for Safe Storage:

- Container: Keep the chemical in its original, tightly sealed container.
- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids.[1][4]
   Avoid direct sunlight.[1]



- Temperature: The recommended storage temperature is 2-8°C.[1]
- Peroxide Formation: As a tetrahydrofuran derivative, this compound can form explosive peroxides over time when exposed to oxygen.[3][5]
  - Date Containers: Write the date received and the date opened on the container.[4][14]
  - Test for Peroxides: Test opened containers for the presence of peroxides every 3-6 months.[14] Do not use or distill if peroxides are detected.
  - Shelf Life: Dispose of opened containers after 6 months, and unopened containers after
     12 months, or as recommended by the manufacturer.[14]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[5]

#### **Disposal Plan**

Chemical waste must be managed in accordance with institutional policies and local, state, and federal regulations.

Protocol for Waste Disposal:

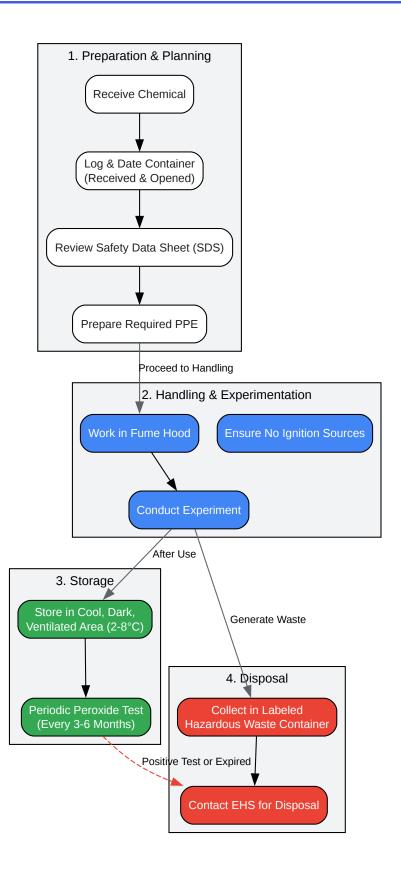
- Waste Collection: Collect waste (S)-1-(tetrahydrofuran-2-yl)ethanone and any materials contaminated with it (e.g., gloves, absorbent pads, pipette tips) in a designated, properly labeled, and sealed hazardous waste container.
- Labeling: Label the waste container clearly as "Hazardous Waste" and list the chemical contents.
- Disposal Request: Do not dispose of this chemical down the drain.[4] Arrange for pickup and disposal through your institution's EHS department.[5]
- Peroxide Hazard: If you suspect peroxide formation (e.g., crystal formation around the cap, positive peroxide test), do not attempt to open or move the container.[5] Contact your EHS department immediately for professional handling and disposal.[5]



# Workflow for Handling (S)-1-(tetrahydrofuran-2-yl)ethanone

The following diagram outlines the key procedural steps and safety checkpoints from receiving the chemical to its final disposal.





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